

2-Phenoxybutan-1-amine hydrochloride solubility data

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Compound of Interest

Compound Name: 2-Phenoxybutan-1-amine;hydrochloride

CAS No.: 2470436-29-2

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An In-Depth Technical Guide to the Solubility of 2-Phenoxybutan-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the solubility characteristics of 2-Phenoxybutan-1-amine hydrochloride. Recognizing the limited publicly available data on this specific compound, this document synthesizes information from structurally similar molecules and fundamental chemical principles to offer a robust framework for researchers. It is designed to be a practical resource, detailing not only the theoretical underpinnings of solubility but also providing actionable experimental protocols for its determination.

Introduction to 2-Phenoxybutan-1-amine Hydrochloride

2-Phenoxybutan-1-amine hydrochloride is an organic compound featuring a phenoxy group and a butan-1-amine chain, supplied as a hydrochloride salt. The presence of an amine group suggests its potential utility as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. The hydrochloride salt form is often employed to enhance the stability and aqueous solubility of the parent amine[1][2]. Understanding its solubility is a critical first step in its application, influencing formulation, bioavailability, and reaction kinetics.

Physicochemical Properties

While specific experimental data for 2-Phenoxybutan-1-amine hydrochloride is not readily available, we can infer its properties based on its structure and data from analogous compounds such as 2-phenylbutan-1-amine hydrochloride and other amine hydrochlorides.

Property	Predicted Value/Characteristic	Rationale/Supporting Evidence
Molecular Formula	C ₁₀ H ₁₅ NO·HCl	Based on chemical structure.
Molecular Weight	199.72 g/mol [3]	Calculated from the molecular formula.
Appearance	Likely a white to off-white crystalline solid[2][4].	Typical appearance for amine hydrochloride salts.
Melting Point	Expected to be a defined melting point, likely above 150°C.	Amine hydrochlorides are ionic and typically have higher melting points than their free base forms.
pKa	Estimated to be around 9-10.	The primary amine group is basic. The pKa of similar primary amine hydrochlorides falls in this range.

Solubility Profile: A Predictive and Experimental Approach

The solubility of a compound is a key determinant of its utility. For 2-Phenoxybutan-1-amine hydrochloride, its solubility will be governed by the interplay between the polar amine hydrochloride group and the non-polar phenoxy and butyl groups.

Theoretical Framework

The "like dissolves like" principle is a fundamental concept in predicting solubility[5]. Polar solvents tend to dissolve polar solutes, and non-polar solvents dissolve non-polar solutes. As a hydrochloride salt, 2-Phenoxybutan-1-amine hydrochloride is ionic and is expected to have some degree of solubility in polar solvents, particularly water. The phenoxy and butyl components of the molecule introduce significant non-polar character, which will influence its solubility in organic solvents.

Factors Influencing Solubility:

- **pH:** The solubility of amines in aqueous solutions is highly pH-dependent. At acidic pH, the amine group is protonated, forming the more soluble ammonium salt. As the pH increases towards and beyond the pKa of the amine, it will be deprotonated to the less soluble free base.
- **Temperature:** Solubility of solids in liquids generally increases with temperature, although there are exceptions.
- **Solvent Polarity:** The polarity of the solvent will significantly impact the solubility of this compound.

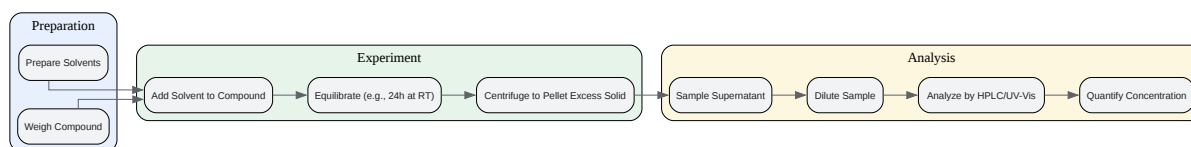
Predicted Solubility

Based on data for structurally related compounds, we can predict the solubility of 2-Phenoxybutan-1-amine hydrochloride in a range of common laboratory solvents. For instance, 2-Amino-1-phenylbutane (hydrochloride) exhibits solubility in various organic solvents and buffered aqueous solutions[4].

Solvent	Predicted Solubility	Rationale
Water	Moderately soluble, expected to be pH-dependent.	The hydrochloride salt form enhances aqueous solubility[1] [2]. Solubility will be higher at acidic pH.
Phosphate-Buffered Saline (PBS, pH 7.2)	Likely soluble to a few mg/mL[4].	At this pH, a significant portion of the amine will be in its protonated, more soluble form.
Ethanol/Methanol	Freely soluble[4].	Alcohols have both polar and non-polar characteristics, making them good solvents for many organic salts.
Dimethyl Sulfoxide (DMSO)	Freely soluble[4].	A polar aprotic solvent capable of dissolving a wide range of compounds.
Dimethylformamide (DMF)	Freely soluble[4].	Another polar aprotic solvent with excellent solvating properties.
Hexane/Toluene	Likely poorly soluble.	These are non-polar solvents and are not expected to effectively solvate the ionic hydrochloride salt.

Experimental Determination of Solubility

A robust experimental protocol is essential to determine the precise solubility of 2-Phenoxybutan-1-amine hydrochloride. The following outlines a standard procedure for solubility determination.



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Caption: Experimental workflow for solubility determination.

Step-by-Step Protocol:

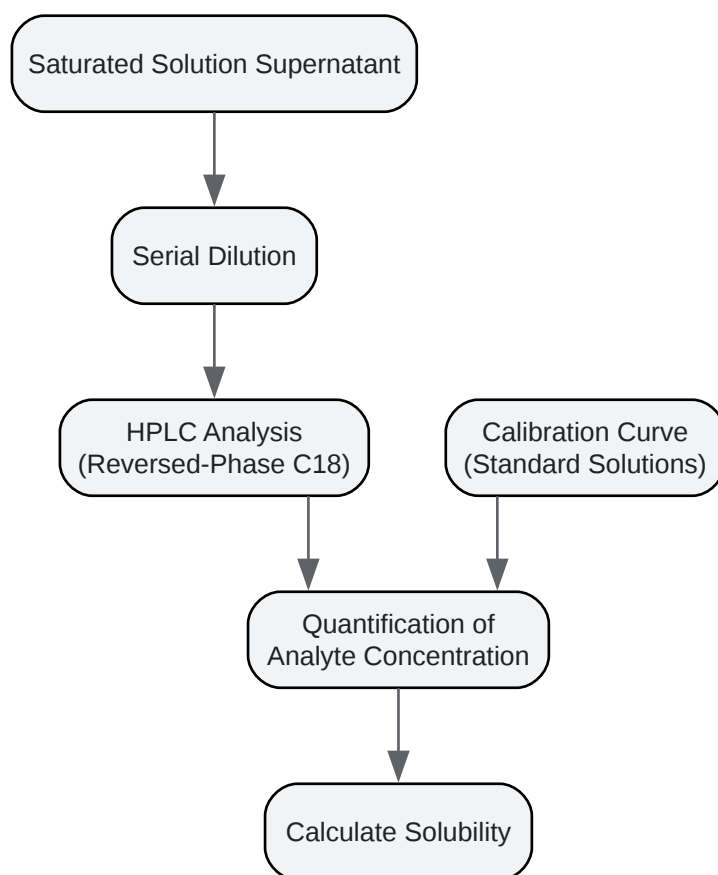
- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of 2-Phenoxybutan-1-amine hydrochloride into several vials.
 - Add a known volume of the desired solvent (e.g., water, PBS, ethanol) to each vial.
 - Seal the vials and agitate them at a constant temperature (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
 - Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred.
 - Accurately dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:

- Analyze the diluted samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC)[6].
- Prepare a calibration curve using standards of known concentrations of 2-Phenoxybutan-1-amine hydrochloride.
- Determine the concentration of the compound in the diluted samples by interpolating from the calibration curve.
- Calculate the solubility by multiplying the determined concentration by the dilution factor.

Analytical Methods for Quantification

Accurate quantification is paramount for solubility studies. Several chromatographic techniques are suitable for the analysis of amines.

- High-Performance Liquid Chromatography (HPLC): This is often the method of choice for the analysis of non-volatile compounds like amine hydrochlorides[6]. A reversed-phase C18 column with a mobile phase consisting of an acetonitrile/water or methanol/water gradient with a suitable buffer is a good starting point. UV detection at a wavelength corresponding to the absorbance maximum of the phenoxy group should be employed.
- Gas Chromatography (GC): GC can also be used, potentially requiring derivatization of the amine to improve its volatility and chromatographic behavior[6].
- Capillary Electrophoresis (CE): CE offers advantages such as high resolution and low sample volume requirements and has been used for the analysis of aliphatic amines[7].



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Caption: HPLC-based workflow for solubility quantification.

Safety and Handling

While a specific Safety Data Sheet (SDS) for 2-Phenoxybutan-1-amine hydrochloride was not found, the SDS for similar amine hydrochlorides indicates that the compound should be handled with care[8][9][10][11].

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat[8][9].
- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Handle in a well-ventilated area or a fume hood[8][9][10].
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container[10][11].

- First Aid: In case of contact, flush the affected area with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists[8][9].

Conclusion

This technical guide provides a comprehensive framework for understanding and experimentally determining the solubility of 2-Phenoxybutan-1-amine hydrochloride. By leveraging data from analogous compounds and established chemical principles, researchers can effectively predict and measure its solubility in various solvent systems. The detailed protocols and analytical methods described herein offer a clear path forward for the successful application of this compound in research and development.

References

- Quora. Are amines soluble in organic solvents?. [\[Link\]](#)
- III Analytical Methods. [Source not publicly available]
- RSC Publishing. Analytical Methods. [\[Link\]](#)
- Physical Properties: Solubility Classific
- Amine Unknowns. [Source not publicly available]
- Helda. CHROMATOGRAPHIC DETERMINATION OF AMINES IN FOOD SAMPLES. [\[Link\]](#)
- A. Description and Solubility. [Source not publicly available]
- Chemistry LibreTexts. 4.4 Solubility. [\[Link\]](#)
- ResearchGate. 7 Analytical Methods. [\[Link\]](#)
- 7.3 Solubility of Amines. [Source not publicly available]

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. CAS 156-28-5: 2-Phenylethylamine hydrochloride](#) [cymitquimica.com]
- [3. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [4. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [5. quora.com](https://quora.com) [quora.com]
- [6. Making sure you're not a bot!](#) [helda.helsinki.fi]
- [7. pubs.rsc.org](https://pubs.rsc.org) [pubs.rsc.org]
- [8. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [9. enamine.enamine.net](https://enamine.enamine.net) [enamine.enamine.net]
- [10. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [11. keyorganics.net](https://keyorganics.net) [keyorganics.net]
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